

Introduction: The Duality of Reactivity and Hazard

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Compound of Interest

Compound Name: 3-Iodo-2-propynol

CAS No.: 1725-82-2

Cat. No.: B158016

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3-Iodo-2-propynol (also known as iodopropargyl alcohol) is a versatile building block in organic synthesis. Its structure, C_3H_3IO , incorporates a terminal alkyne, a primary alcohol, and an iodoalkyne moiety. This combination allows for a diverse range of subsequent chemical transformations, making it a valuable precursor for creating complex molecular architectures. The alkyne can participate in cycloadditions, coupling reactions (e.g., Sonogashira), and nucleophilic additions, while the alcohol provides a handle for esterification, etherification, or oxidation.

However, the very features that make **3-Iodo-2-propynol** synthetically attractive also contribute to its potential thermal instability. The carbon-iodine (C-I) bond is the weakest among the carbon-halogen bonds, with a typical bond dissociation energy of around 57.6 kcal/mol.^[1] This inherent weakness suggests that the molecule may be susceptible to thermal decomposition at relatively low temperatures. An unmanaged exothermic decomposition can lead to rapid gas evolution and a runaway reaction, posing a significant safety risk, particularly during large-scale production. Therefore, a thorough understanding of its thermochemical properties is not merely academic but a prerequisite for its safe and effective application.

This guide will systematically explore the thermochemical landscape of **3-Iodo-2-propynol**, moving from established physical data to predictive models of thermal behavior and concluding with robust experimental methods for definitive characterization.

Section 1: Physicochemical and Computed Properties

While comprehensive experimental thermochemical data for **3-Iodo-2-propynol** is not extensively documented in publicly available literature, a baseline of its physical and computed properties can be established from various chemical databases. These properties are essential for designing experimental procedures and for input into computational models.

Property	Value	Source
Molecular Formula	C ₃ H ₃ IO	PubChem[2]
Molecular Weight	181.96 g/mol	PubChem[2]
Physical Description	Solid (Flammable)	PubChem[2]
Boiling Point	218 °C at 760 mmHg	ChemNet[3]
Density	2.342 g/cm ³	ChemNet[3]
Flash Point	85.6 °C	ChemNet[3]
Vapor Pressure	0.0274 mmHg at 25 °C	ChemNet[3]
pKa	12.45 ± 0.10 (Predicted)	Guidechem[4]
XLogP3-AA	0.5	PubChem[2]

Note: Some of these values, particularly thermodynamic properties, are often derived from computational methods like the Joback method, which provides estimations based on group contributions. While useful for initial assessment, they must be validated by experimental measurement for process safety applications.[5]

Section 2: Thermal Stability and Decomposition Profile

The primary thermochemical concern for any organoiodine compound is the lability of the C-I bond.^[1] In **3-Iodo-2-propynol**, this bond is adjacent to an sp-hybridized carbon, which influences its stability. Thermal degradation of the related, more complex molecule 3-iodo-2-propynyl-butylcarbamate (IPBC) has been shown to begin at temperatures as low as 70 °C, with **3-Iodo-2-propynol** being a potential degradation intermediate, highlighting the inherent instability of this structural motif.^{[6][7]}

Proposed Decomposition Pathway

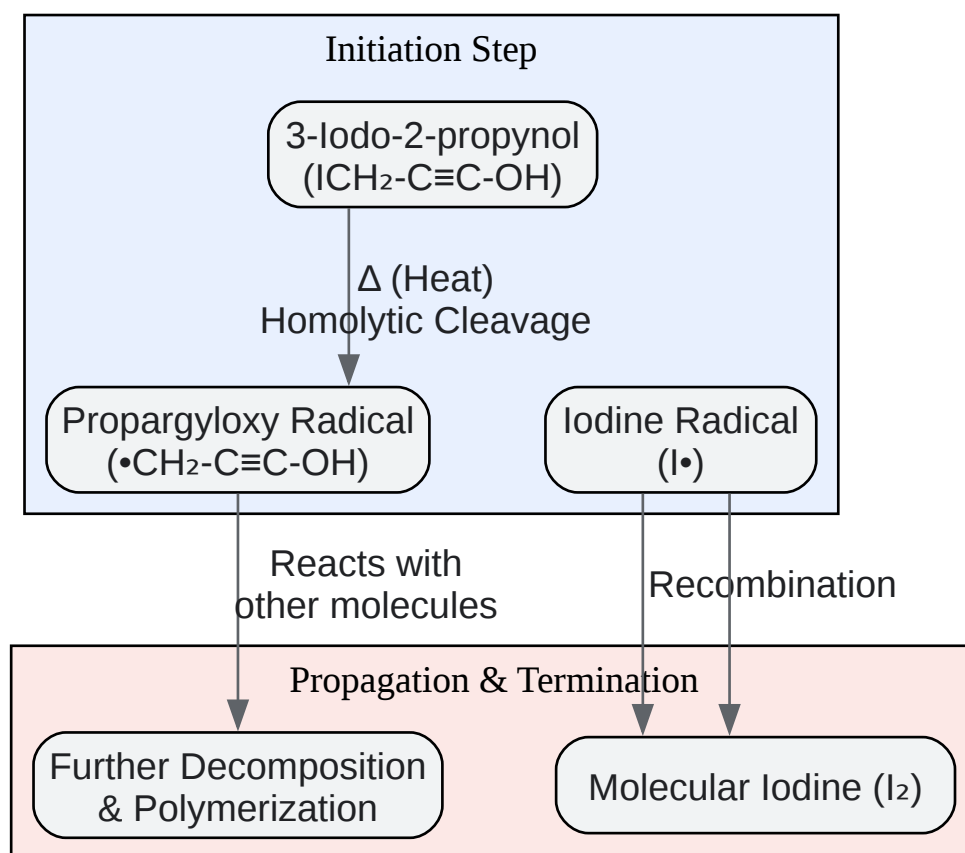
The most probable initial step in the thermal decomposition of **3-Iodo-2-propynol** is the homolytic cleavage of the C-I bond, as it is the weakest bond in the molecule. This generates a highly reactive propargyloxy radical and an iodine radical.



Following this initiation, the resulting radicals can undergo several secondary reactions, including:

- **Hydrogen Abstraction:** The propargyloxy radical can abstract a hydrogen atom from another molecule of **3-Iodo-2-propynol**, propagating the radical chain.
- **Polymerization:** The unsaturated radicals can react with other alkyne molecules, leading to the formation of oligomeric or polymeric materials, often with significant heat release.
- **Disproportionation and Recombination:** Radicals can combine or transfer atoms to form various stable and unstable byproducts. The recombination of iodine radicals forms molecular iodine (I_2), which is often observed as a purple vapor or a dark solid upon decomposition of organoiodides.^[1]

The following diagram illustrates this primary proposed decomposition pathway.



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Caption: Proposed primary thermal decomposition pathway for **3-iodo-2-propynol**.

This decomposition is likely to be highly exothermic. The formation of thermally stable byproducts and the potential for rapid, uncontrolled polymerization underscore the need for precise experimental determination of the decomposition onset temperature and the total energy released.

Section 3: Experimental Determination of Thermochemical Properties

To ensure process safety and optimize reaction conditions, the key thermochemical properties of **3-iodo-2-propynol** must be determined experimentally. The three principal techniques for this are Bomb Calorimetry, Differential Scanning Calorimetry (DSC), and Thermogravimetric Analysis (TGA).

Experimental Workflow Overview

The characterization of a new or poorly understood material follows a logical progression. First, DSC and TGA are used to screen for thermal events like melting, crystallization, and decomposition. If a significant decomposition exotherm is detected, bomb calorimetry is then employed to precisely quantify the total energy content (via enthalpy of combustion) from which the enthalpy of formation can be derived.

Caption: Logical workflow for comprehensive thermochemical characterization.

Protocol 1: Enthalpy of Combustion via Bomb Calorimetry

Causality: Constant-volume (bomb) calorimetry is the gold standard for determining the change in internal energy (ΔU) of combustion for a solid or liquid.^{[8][9]} By burning a precise mass of the substance in a high-pressure oxygen environment and measuring the temperature rise of the surrounding water bath, the heat released (q_v) is determined. This value is used to calculate the standard enthalpy of combustion (ΔH°_c), which in turn allows for the calculation of the standard enthalpy of formation (ΔH°_f) via Hess's Law—a critical value for reaction and hazard modeling.

Methodology:

- **Sample Preparation:** Press a precise mass (typically 0.5 - 1.0 g) of **3-Iodo-2-propynol** into a pellet. Place the pellet in the sample crucible of the bomb calorimeter.
- **Fuse Assembly:** Attach a nickel-chromium fuse wire so that it is in firm contact with the sample.
- **Bomb Sealing and Pressurization:** Place the crucible in the steel bomb. Add a small, known amount of distilled water (to saturate the internal atmosphere and dissolve combustion products). Seal the bomb and purge it with oxygen before pressurizing to approximately 30 atm with pure oxygen.
- **Calorimeter Assembly:** Submerge the sealed bomb in a known volume of water in the calorimeter's insulating jacket. Insert the thermometer and stirrer.

- Temperature Equilibration: Allow the system to equilibrate for 5-10 minutes while stirring, recording the temperature at regular intervals to establish a baseline.
- Ignition and Data Collection: Ignite the sample by passing a current through the fuse wire. Record the temperature of the water bath at short intervals (e.g., every 30 seconds) until it reaches a maximum and begins to cool.
- Data Analysis:
 - Calculate the corrected temperature change (ΔT), accounting for heat exchange with the surroundings.
 - Calculate the total heat released using the equation: $q_{\text{total}} = C_{\text{cal}} * \Delta T$, where C_{cal} is the pre-determined heat capacity of the calorimeter.
 - Subtract the heat contributions from the combustion of the fuse wire.
 - Calculate the molar enthalpy of combustion from the heat released by the known mass of the sample.

Protocol 2: Thermal Stability and Heat Flow via DSC/TGA

Causality: Differential Scanning Calorimetry (DSC) measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. [10] It is exceptionally sensitive for detecting thermal events like melting, crystallization, and decomposition, providing the onset temperature and enthalpy of these transitions.

Thermogravimetric Analysis (TGA), performed simultaneously or separately, measures changes in mass as a function of temperature, indicating when a substance degrades or evaporates. [6] Combining these techniques provides a complete picture of thermal stability.

Methodology:

- Sample Preparation: Place a small, precisely weighed amount of **3-Iodo-2-propynol** (typically 2-5 mg) into an aluminum or copper DSC pan. Crimp the pan with a lid (a pinhole lid may be used to allow for the escape of gaseous products).

- Instrument Setup: Place the sample pan and an empty reference pan into the DSC/TGA instrument.
- Thermal Program: Program the instrument to heat the sample at a constant rate (e.g., 5-10 °C/min) under a controlled atmosphere (typically inert, like nitrogen, to study thermal decomposition without oxidation). The temperature range should be set from ambient to a point beyond complete decomposition (e.g., 30 °C to 400 °C).
- Data Acquisition: Initiate the program. The instrument will record the heat flow (DSC signal) and the sample mass (TGA signal) as a function of temperature.
- Data Analysis:
 - TGA Curve: Identify the onset temperature of mass loss, which indicates the beginning of decomposition. Determine the temperature ranges for different decomposition steps, if any.
 - DSC Curve: Identify endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition). Integrate the area under an exothermic peak to quantify the enthalpy of decomposition (ΔH_{decomp}). The onset temperature of the exotherm is a critical parameter for defining the maximum safe operating temperature.

Section 4: Safety, Handling, and Implications for Drug Development

The thermochemical profile of **3-Iodo-2-propynol** directly informs its safe handling procedures and its viability in process development.

Hazard Profile

Based on GHS classifications, **3-Iodo-2-propynol** presents multiple hazards:

- Flammable Solid (H228): Can be easily ignited and burn rapidly.[2]
- Harmful if Swallowed (H302): Poses an acute oral toxicity risk.[2]

- Causes Serious Eye Damage (H318): Can cause irreversible damage to the eyes upon contact.[\[2\]](#)
- Causes Skin Irritation (H315): Will cause irritation upon skin contact.[\[2\]](#)
- May Cause Respiratory Irritation (H335): Inhalation of dust or vapors can irritate the respiratory tract.[\[2\]](#)

Handling Recommendations:

- Always handle in a well-ventilated fume hood.[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.
- Avoid creating dust. Use non-sparking tools for handling.
- Store in a tightly closed container in a cool, dry, well-ventilated area away from heat sources and oxidizing agents.[\[11\]](#)

Implications for Researchers and Drug Development

- Thermal Hazard Assessment: The high likelihood of a low-temperature, high-energy decomposition makes a thorough thermal hazard assessment mandatory before any scale-up. The onset temperature of decomposition determined by DSC should be considered the upper limit for any processing step, with a significant safety margin applied (typically 50-100 °C below the onset).
- Process Control: Reactions involving **3-Iodo-2-propynol** should be designed with robust temperature control and emergency cooling capabilities. The potential for exothermic decomposition must be factored into heat-transfer calculations for the reactor.
- Downstream Processing & Stability: The thermal lability of the molecule must be considered during purification (e.g., distillation should be performed under high vacuum and at the lowest possible temperature), drying, and long-term storage of both the intermediate and any final active pharmaceutical ingredient (API) containing this moiety.

Conclusion

3-Iodo-2-propynol is a synthetically valuable yet energetically potent molecule. Its utility is tempered by the inherent weakness of the carbon-iodine bond and the presence of a high-energy alkyne group, creating a significant potential for thermal decomposition. While a complete, experimentally verified set of thermochemical data is not readily available in the literature, this guide has synthesized the known physicochemical properties, proposed a chemically sound decomposition pathway, and provided detailed, field-proven protocols for the definitive experimental characterization of its enthalpy of formation and thermal stability. By employing the methodologies outlined herein, researchers and drug development professionals can safely harness the synthetic potential of **3-Iodo-2-propynol**, ensuring that its reactivity is channeled toward innovation rather than incident.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 74410, **3-Iodo-2-propynol**. Retrieved from [\[Link\]](#).
- Liao, C., et al. (2022). Thermal Degradation and Product Analysis of 3-iodo-2-propyl-butylcarbamate as a Wood Preservative. *Polymers*, 14(21), 4531. Available at: [\[Link\]](#).
- Liao, C., et al. (2022). Thermal Degradation and Product Analysis of 3-iodo-2-propyl-butylcarbamate as a Wood Preservative. *PubMed*. Retrieved from [\[Link\]](#).
- Wikipedia (n.d.). Organoiodine chemistry. Retrieved from [\[Link\]](#).
- Wikipedia (n.d.). Calorimetry. Retrieved from [\[Link\]](#).
- Cheméo (n.d.). Chemical Properties of 1-Propyne, 3-iodo- (CAS 659-86-9). Retrieved from [\[Link\]](#).
- Chemistry LibreTexts (2023). 5.5: Calorimetry. Retrieved from [\[Link\]](#).
- Khan Academy (n.d.). Constant-volume calorimetry. Retrieved from [\[Link\]](#).

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Sources

- [1. Organoiodine chemistry - Wikipedia \[en.wikipedia.org\]](#)
- [2. 3-Iodo-2-propynol | C₃H₃IO | CID 74410 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 3-iodo-2-propynol | 1725-82-2 \[chemnet.com\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
- [5. 1-Propyne, 3-iodo- \(CAS 659-86-9\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Thermal Degradation and Product Analysis of 3-iodo-2-propyl-butylcarbamate as a Wood Preservative - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. chem.libretexts.org \[chem.libretexts.org\]](#)
- [9. Khan Academy \[khanacademy.org\]](#)
- [10. Calorimetry - Wikipedia \[en.wikipedia.org\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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